

Technical Support Center: (S)-Pyrrolidin-3-ylmethanol

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Compound of Interest

Compound Name: (S)-Pyrrolidin-3-ylmethanol

Cat. No.: B009950

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Introduction

Welcome to the technical support guide for **(S)-Pyrrolidin-3-ylmethanol** (CAS: 110013-19-9) and its common salt form, **(S)-Pyrrolidin-3-ylmethanol** hydrochloride (CAS: 1316087-88-3). As a chiral building block, the stability and purity of this compound are paramount for successful outcomes in pharmaceutical synthesis and drug development. This guide provides in-depth answers to frequently asked questions, troubleshooting advice for common experimental issues, and validated protocols to ensure the integrity of your material.

Part 1: Frequently Asked Questions (FAQs)

Q1: What is the difference between (S)-Pyrrolidin-3-ylmethanol free base and its hydrochloride salt?

The primary difference lies in their physical properties and handling characteristics.

- **(S)-Pyrrolidin-3-ylmethanol** (Free Base): This is the neutral form of the molecule ($C_5H_{11}NO$)[1]. It is often a colorless to light yellow liquid or a low-melting solid.[2]
- **(S)-Pyrrolidin-3-ylmethanol** Hydrochloride (HCl Salt): This salt form ($C_5H_{12}ClNO$) is typically an off-white to pale beige solid.[1][3] The HCl salt generally exhibits enhanced thermal stability and improved water solubility compared to the free base.[1] It is also described as being hygroscopic, meaning it readily absorbs moisture from the air.[1][3]

For most applications, the hydrochloride salt is preferred due to its ease of handling as a stable solid.

Q2: What are the optimal storage conditions for (S)-Pyrrolidin-3-ylmethanol and its HCl salt?

Proper storage is critical to prevent degradation. The key factors to control are temperature, atmosphere, and light.

Parameter	(S)-Pyrrolidin-3-ylmethanol (Free Base)	(S)-Pyrrolidin-3-ylmethanol HCl	Rationale & Causality
Temperature	2-8°C[2]	Room Temperature or 2-8°C	Lower temperatures slow the rate of potential degradation reactions. While some suppliers state room temperature is acceptable for the salt, refrigeration is a best practice.[4]
Atmosphere	Inert Gas (Argon or Nitrogen)[2][5]	Inert Gas (Argon or Nitrogen)[4]	The pyrrolidine ring and alcohol functional group are susceptible to oxidation. An inert atmosphere displaces oxygen and moisture, preventing oxidative degradation and hydrolysis.
Container	Tightly sealed, amber glass vial[5][6]	Tightly sealed, amber glass vial	Prevents exposure to air, moisture, and light. The compound should be stored in a dry, well-ventilated place.[5][6][7]
Light	Keep in dark place[2]	Keep in dark place	Protects against potential light-induced degradation.

Q3: My material has turned yellow/brown. Is it still usable?

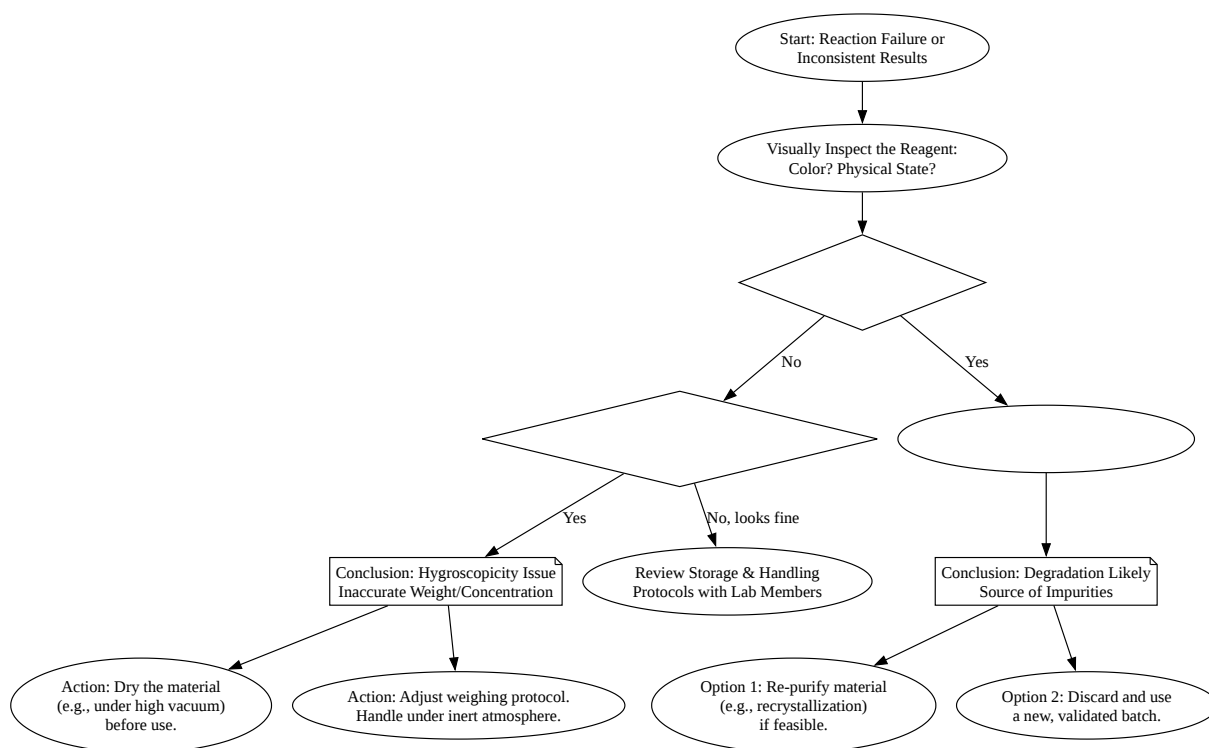
A color change from off-white or colorless to yellow or brown is a strong indicator of degradation, likely due to oxidation. While minor discoloration may not significantly impact some robust reactions, it is a sign of impurity. For sensitive applications, such as catalysis or late-stage pharmaceutical synthesis, using discolored material is not recommended. The purity should be verified by an analytical method like NMR, LC-MS, or GC before use.

Q4: The compound appears clumpy and wet. What happened?

This is a classic sign of moisture absorption, particularly for the hygroscopic hydrochloride salt. [1][3] Exposing the compound to ambient air, even for short periods, can cause it to pick up water. This can impact reaction stoichiometry if the material is weighed out without accounting for the absorbed water. To mitigate this, always handle the compound in a glove box or under a stream of dry inert gas, and ensure the container is sealed tightly immediately after use.

Part 2: Troubleshooting Experimental Failures

Encountering issues in a synthesis can be frustrating. If you suspect the quality of your **(S)-Pyrrolidin-3-ylmethanol** is the root cause, this guide can help you diagnose the problem.



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Part 3: Understanding Chemical Stability & Degradation

The stability of **(S)-Pyrrolidin-3-ylmethanol** is governed by its two primary functional groups: the secondary amine within the pyrrolidine ring and the primary alcohol.

- **Oxidation of the Alcohol:** The primary alcohol (-CH₂OH) can be oxidized to an aldehyde (-CHO) and subsequently to a carboxylic acid (-COOH). This is a common degradation pathway for alcohols and is accelerated by exposure to air (oxygen) and trace metal impurities.
- **Oxidation of the Pyrrolidine Ring:** The secondary amine is also susceptible to oxidation, which can lead to the formation of N-oxides or more complex ring-opened byproducts. The α -carbon to the nitrogen is particularly activated and can be a site for oxidation.[\[8\]](#)

These degradation pathways underscore the importance of storage under an inert atmosphere, as recommended by safety data sheets and suppliers.[\[4\]](#)[\[5\]](#)

Part 4: Experimental Protocol - Preparation of a Stock Solution

This protocol provides a validated method for preparing a stock solution of **(S)-Pyrrolidin-3-ylmethanol** hydrochloride in DMSO, minimizing exposure to air and moisture.

Objective: To prepare a 100 mM stock solution in anhydrous DMSO.

Materials:

- **(S)-Pyrrolidin-3-ylmethanol** hydrochloride (CAS: 1316087-88-3)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Inert gas source (Argon or Nitrogen)
- Sterile, amber glass vial with a septum-lined cap
- Analytical balance

- Syringes and needles

Procedure:

- Pre-calculation:
 - The molecular weight of the HCl salt is 137.61 g/mol [\[1\]](#)
 - To make 10 mL of a 100 mM (0.1 M) solution, you will need:
 - $0.1 \text{ mol/L} \times 0.010 \text{ L} \times 137.61 \text{ g/mol} = 0.1376 \text{ g} = 137.6 \text{ mg}$
- Preparation:
 - Place the amber vial on the analytical balance and tare it.
 - Briefly remove the vial from the balance and move it into a glove box or under a gentle, positive pressure stream of inert gas.
 - Quickly weigh approximately 137.6 mg of the compound directly into the vial. Work efficiently to minimize air exposure.
 - Record the exact mass of the compound.
 - Tightly seal the vial with the septum cap.
- Dissolution:
 - Using a syringe, pierce the septum and add the required volume of anhydrous DMSO. For example, if you weighed exactly 137.6 mg, add 10.0 mL of DMSO.
 - Correction Calculation: If your weight was slightly different (e.g., 140.0 mg), adjust the solvent volume to maintain the 100 mM concentration:
 - $\text{Volume (L)} = (\text{Mass (g)} / \text{MW (g/mol)}) / \text{Concentration (mol/L)}$
 - $\text{Volume (L)} = (0.140 \text{ g} / 137.61 \text{ g/mol}) / 0.1 \text{ mol/L} = 0.01017 \text{ L} = 10.17 \text{ mL}$
 - Gently vortex or sonicate the vial until the solid is completely dissolved.

- Storage of Stock Solution:
 - Wrap the vial cap with parafilm for an extra seal.
 - Store the stock solution at -20°C or -80°C for long-term stability.
 - For use, thaw the vial and allow it to come to room temperature before opening to prevent condensation from forming inside.

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